Tetraheptylammonium Hydrogen Sulfate: Structural Architecture and Application Protocols

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Compound of Interest

Compound Name:	*Tetraheptylammonium hydrogen sulfate*
CAS No.:	*101537-17-1*
Cat. No.:	*B012547*

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Executive Summary

Tetraheptylammonium Hydrogen Sulfate (THAHS) is a specialized quaternary ammonium salt utilized primarily as a lipophilic Phase Transfer Catalyst (PTC) and ion-pairing reagent in organic synthesis and pharmaceutical development. Distinguished by its four heptyl (

) chains, THAHS offers a significantly higher lipophilicity profile compared to the ubiquitous tetrabutylammonium hydrogen sulfate (TBAHS). This guide provides a rigorous analysis of its molecular structure, physicochemical properties, and validated protocols for its synthesis and application in biphasic reaction systems.

Molecular Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Structural Specifications

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At its core, THAHS consists of a bulky, positively charged tetraheptylammonium cation electrostatically bound to a hydrogen sulfate anion. The steric bulk of the four heptyl chains creates a "lipophilic shell" around the nitrogen center, facilitating the solubilization of anionic species into non-polar organic media.

Parameter	Data
Chemical Name	Tetraheptylammonium hydrogen sulfate
CAS Number	101537-17-1
Molecular Formula	
Molecular Weight	507.86 g/mol
Cation Formula	
Anion Formula	
SMILES	CCCCCCC(CCCCCCC)CCCCCCC.[O-]S(=O)(=O)O
Appearance	White to off-white crystalline powder
Solubility	Soluble in DCM, Chloroform, Toluene; Sparingly soluble in water compared to TBAHS.

Molecular Weight Calculation Breakdown

To ensure analytical accuracy in stoichiometry, the molecular weight is derived as follows:

- Tetraheptylammonium Cation (

  ):
  - Carbon:

    Da
  - Hydrogen:

    Da

- Nitrogen:

  Da
- Sub-total: 410.80 Da

- Hydrogen Sulfate Anion (

  ):
  - Hydrogen:

    Da
  - Sulfur:

    Da
  - Oxygen:

    Da
  - Sub-total: 97.07 Da

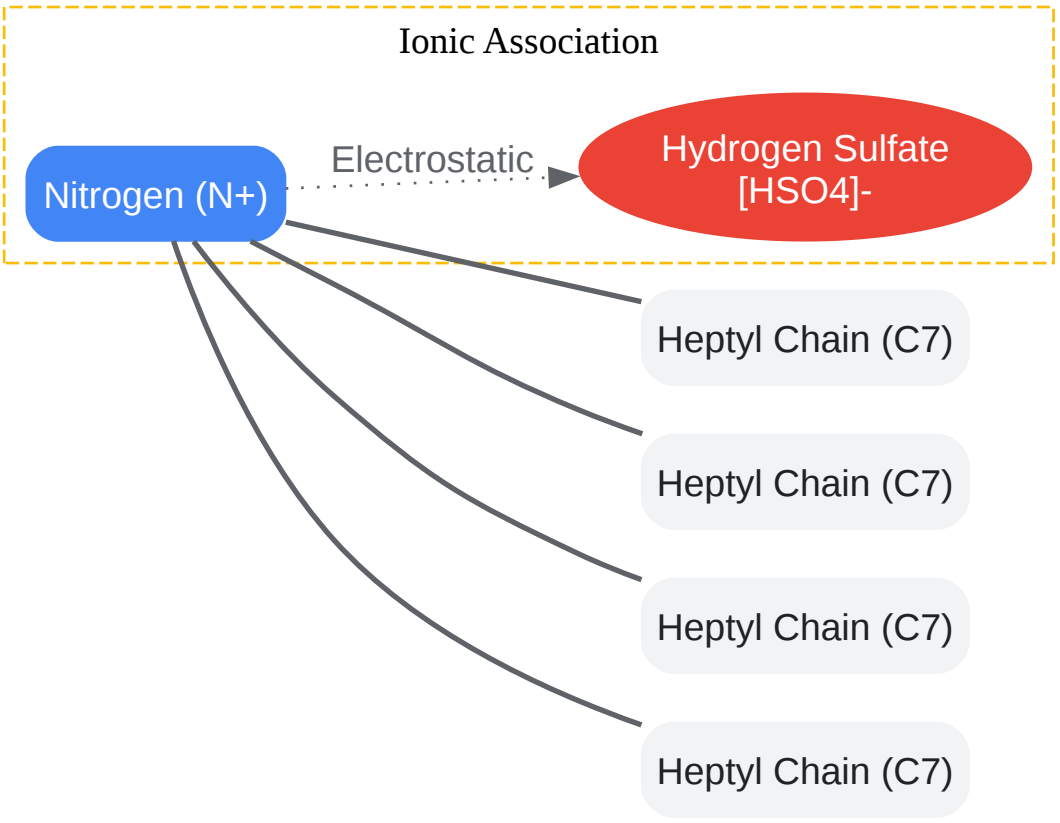
- Total MW:

  g/mol (approx).

Structural Visualization

The following diagram illustrates the steric environment of the quaternary nitrogen and the ionic association with the bisulfate anion.

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Figure 1: Schematic representation of the Tetraheptylammonium cation steric shield and its electrostatic pairing with the hydrogen sulfate anion.

Synthesis & Purification Protocol

Objective: Synthesize high-purity THAHS from Tetraheptylammonium Bromide (THABr) via Anion Exchange. Why this route? Direct neutralization of hydroxide is cleaner but starting from the commercially available bromide is more common and cost-effective for scale-up.

Reagents & Equipment

- Precursor: Tetraheptylammonium Bromide (THABr) [CAS: 4368-51-8].
- Acid: Sulfuric Acid (

  ), conc.
- Solvent: Dichloromethane (DCM) or Toluene (for extraction).

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- Apparatus: Separatory funnel, Rotary evaporator, Vacuum desiccator.

Step-by-Step Methodology

- Dissolution: Dissolve 10 mmol of THABr in 50 mL of Dichloromethane (DCM).
- Equilibration: Add the organic phase to a separatory funnel.
- Acid Wash (Ion Exchange):
  - Prepare a 10% v/v aqueous solution of

    .[1][2]
  - Wash the DCM layer with the acid solution (

    mL).
  - Mechanism:[3] The high concentration of bisulfate ions drives the equilibrium, displacing the bromide into the aqueous phase.
- Washing: Wash the organic layer once with a minimal amount of ice-cold distilled water to remove excess free acid. Note: Do not over-wash, as THAHS has slight water solubility.
- Drying: Dry the organic phase over anhydrous Magnesium Sulfate (

). Filter.
- Isolation: Evaporate the solvent under reduced pressure (Rotovap) at 40°C.
- Final Drying: The resulting white solid/residue is hygroscopic. Dry in a vacuum desiccator over

  for 24 hours.

Analytical Characterization (Self-Validation)

To confirm the structure and purity, the following spectral signals must be observed.

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Proton NMR (H-NMR, 400 MHz,)

- 3.15 - 3.25 ppm (m, 8H):

  protons. Diagnostic Signal. The chemical shift is characteristic of protons alpha to a quaternary nitrogen.

- 1.60 - 1.75 ppm (m, 8H):

  (beta protons).

- 1.20 - 1.45 ppm (m, 32H): Bulk methylene chain protons (

).

- 0.88 ppm (t, 12H): Terminal methyl groups (

).

- ~10-11 ppm (s, broad, 1H):

  proton. Note: This signal is concentration-dependent and often broad or invisible due to exchange.

Mass Spectrometry (ESI-MS)

- Positive Mode (

  ): m/z = 410.8 (corresponding to

).

- Negative Mode (

  ): m/z = 97.0 (corresponding to

).

Application: Lipophilic Phase Transfer Catalysis

Why Tetraheptyl? While Tetrabutylammonium (TBA) salts are standard, they sometimes partition too readily into the aqueous phase, reducing catalytic efficiency in highly non-polar solvents (e.g., hexane, heptane). The Tetraheptyl cation is significantly more lipophilic, ensuring

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the catalyst resides predominantly in the organic phase or at the interface, protecting sensitive anionic nucleophiles from hydration shells.

Mechanism of Action

In a typical nucleophilic substitution (e.g., Alkylation):

- Ion Exchange: THAHS (Org/Interface) exchanges

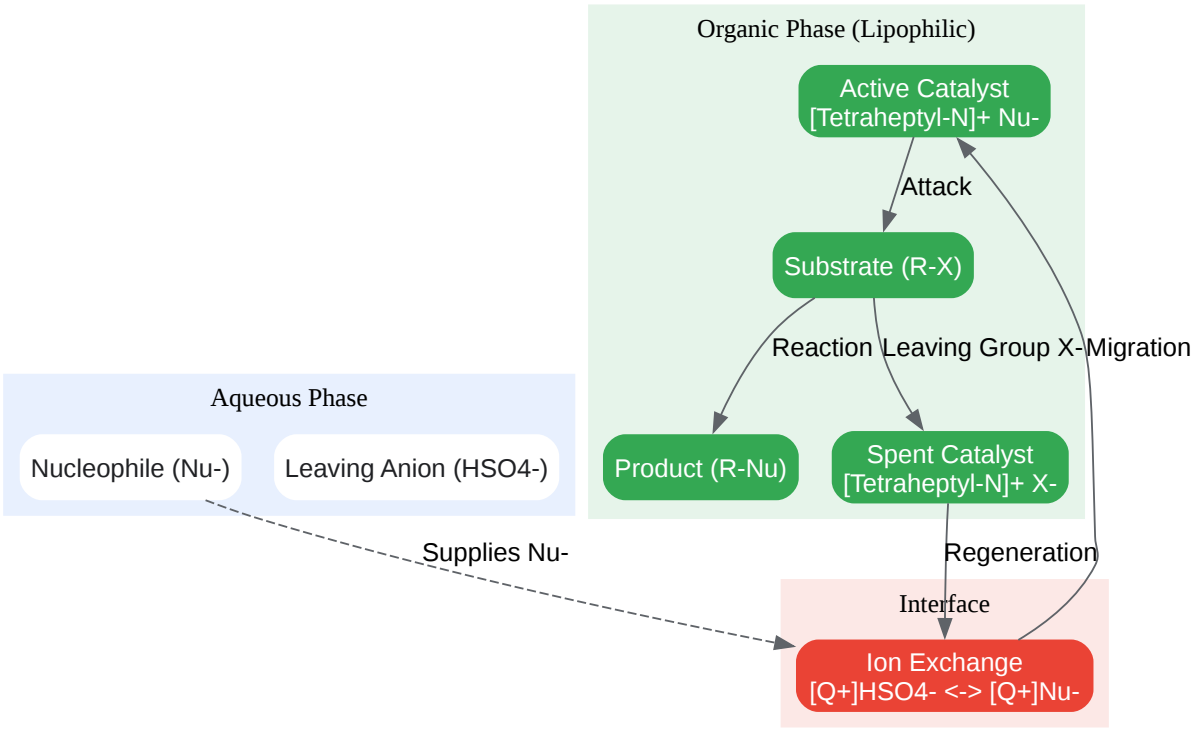
  for the nucleophile (

) from the aqueous phase.
- Transport: The lipophilic

  ion pair migrates deep into the organic solvent.
- Reaction: The "naked" nucleophile attacks the organic substrate (

).
- Regeneration: The catalyst returns to the interface to pick up another anion.

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Figure 2: Phase Transfer Catalysis cycle highlighting the role of the lipophilic Tetraheptylammonium cation in shuttling anions.

Handling and Storage (Safety)[3]

- Hygroscopicity: THAHS is hygroscopic.[4][5][1][2] Exposure to air will cause the powder to clump and absorb water, altering the effective molecular weight.

- Storage: Store in a tightly sealed container, preferably under nitrogen or argon.

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- Cold Chain: While stable at room temperature, long-term storage at 2-8°C is recommended by some suppliers to prevent caking and degradation [1].

- Hazards: Irritant to eyes, respiratory system, and skin.[5][6][7][8] Standard PPE (gloves, goggles, fume hood) is mandatory.

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